

Sodium Picramate: A Technical Guide for its Use as an Analytical Standard

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Compound of Interest

Compound Name: *Sodium picramate*

Cat. No.: *B1233882*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium picramate**, focusing on its properties, synthesis, and applications as an analytical standard. The information is intended to support researchers, scientists, and professionals in drug development in utilizing this compound with precision and safety.

Introduction

Sodium picramate (CAS No. 831-52-7), the sodium salt of picramic acid, is a dark red crystalline powder.^[1] While it is widely known for its use in hair dyes and as an intermediate in the synthesis of other chemicals, its consistent reactivity and stability also make it a valuable, albeit niche, analytical standard.^{[2][3][4]} Its primary applications in analytical chemistry include the preparation of picrate salts and its use in specific test reactions where precise and reproducible results are critical.^{[1][3]}

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **sodium picramate** is essential for its proper handling, storage, and application as an analytical standard.

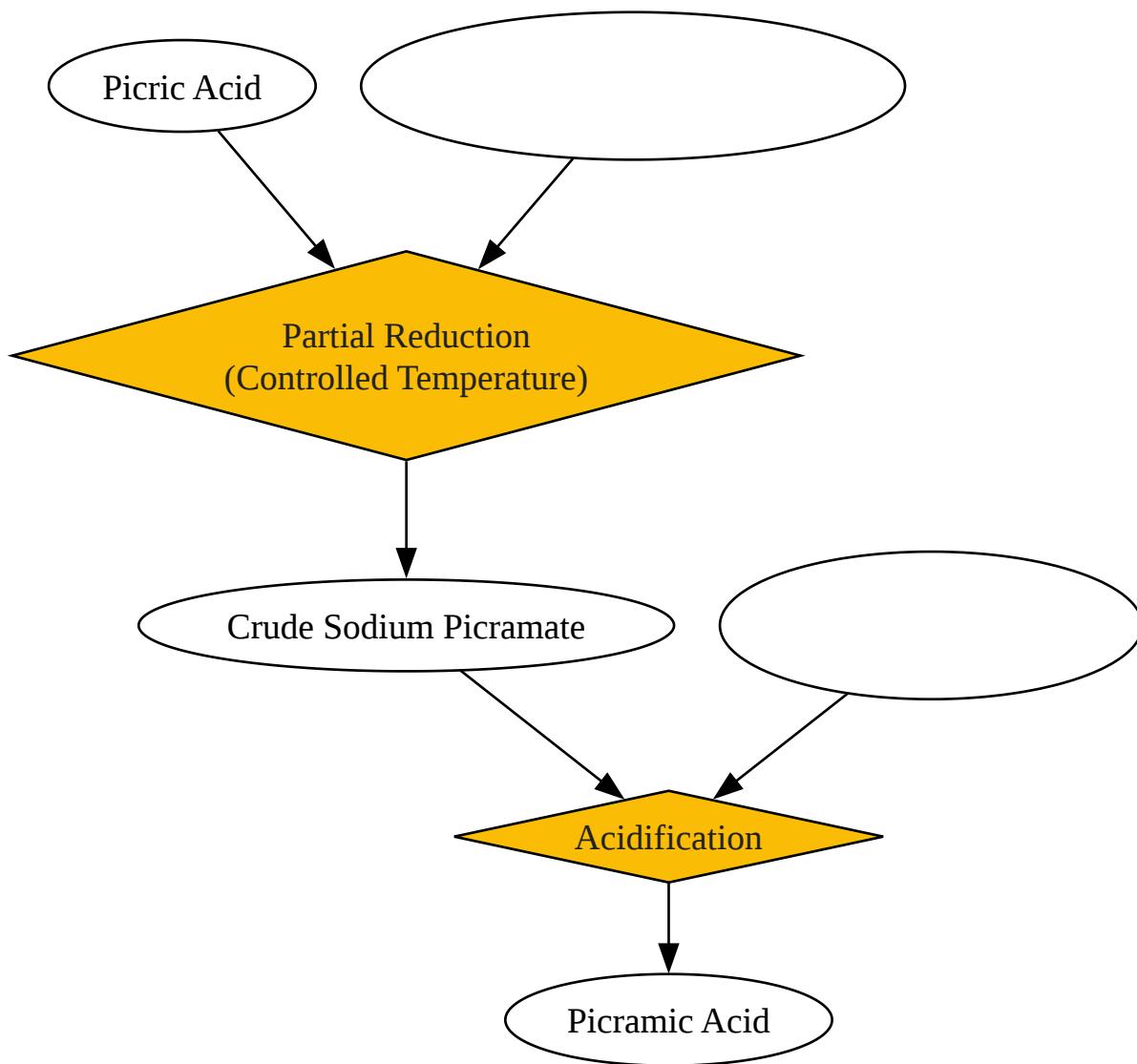
Property	Value	Reference
Chemical Name	2-Amino-4,6-dinitrophenol sodium salt	[5]
Molecular Formula	C ₆ H ₄ N ₃ NaO ₅	[5]
Molecular Weight	221.10 g/mol	[6]
Appearance	Red to brown moist powder or crystalline solid	[6] [7]
pH (1% solution)	7 to 9	[5]
Water Solubility	Soluble	[3]
Purity (on dry basis)	Minimum 80-86% (amino content by titration)	[5] [8]
Picric Acid Content	Less than 0.5%	[5]

Synthesis and Purification

The synthesis of **sodium picramate** typically involves the partial reduction of picric acid. While various methods exist, a common laboratory-scale synthesis is outlined below. For use as an analytical standard, subsequent purification is crucial to ensure high purity and homogeneity.

Synthesis of Picramic Acid from Picric Acid

A common route to **sodium picramate** is through its acid form, picramic acid.



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Experimental Protocol: Synthesis of Sodium Picramate

- Dissolution of Picric Acid: Dissolve picric acid in an aqueous solution of sodium carbonate at an elevated temperature (e.g., 50°C).
- Partial Reduction: Slowly add a solution of sodium sulfide to the picric acid solution while maintaining the temperature. The addition rate should be carefully controlled to favor the reduction of only one nitro group.
- Precipitation of **Sodium Picramate**: Upon completion of the reaction, the mixture is cooled, which leads to the precipitation of crude **sodium picramate**.

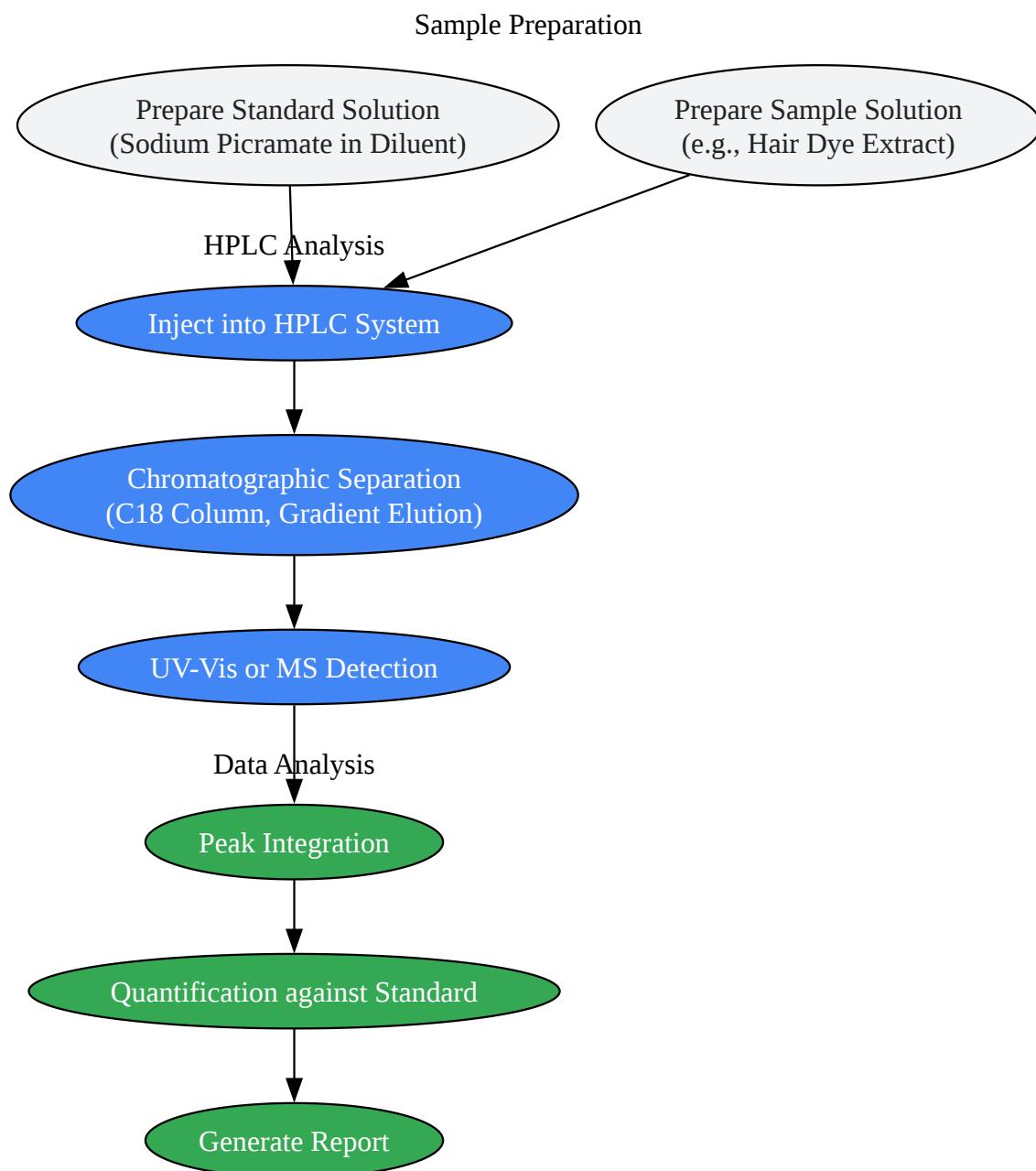
- Purification by Recrystallization: The crude **sodium picramate** is then purified by recrystallization from hot water to remove unreacted starting materials and byproducts. The purified crystals are collected by filtration and dried under vacuum.

Analytical Applications and Methodologies

Sodium picramate can be employed as a reference standard in various analytical techniques, primarily for the quantification of related compounds or as a quality control standard.

High-Performance Liquid Chromatography (HPLC)

Sodium picramate is amenable to analysis by reverse-phase HPLC. A stability-indicating HPLC method is crucial for assessing the purity and stability of **sodium picramate** as an analytical standard. The determination is often carried out by converting **sodium picramate** to picramic acid.^[9]

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- Instrumentation: A standard HPLC system equipped with a UV-Vis or mass spectrometry (MS) detector.
- Column: A C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is commonly used.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The pH of the aqueous phase should be controlled.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the absorption maximum of **sodium picramate** or picramic acid, or MS detection for higher specificity.^[9]
- Standard Preparation: A stock solution of **sodium picramate** analytical standard is prepared in a suitable solvent (e.g., mobile phase diluent) and serially diluted to create calibration standards.
- Sample Preparation: The sample containing **sodium picramate** is extracted and diluted with the same solvent as the standard.
- Validation: The method should be validated according to ICH guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, and robustness.

Titration

For the determination of purity, a titration method using sodium nitrite is often employed by commercial suppliers.^[5] This method relies on the diazotization of the primary aromatic amine group of the picramate ion.

- Sample Preparation: An accurately weighed amount of the **sodium picramate** sample is dissolved in an acidic medium (e.g., hydrochloric acid).
- Titration: The solution is cooled in an ice bath and titrated with a standardized solution of sodium nitrite.

- Endpoint Detection: The endpoint can be determined potentiometrically or using an external indicator such as starch-iodide paper.
- Calculation: The purity of **sodium picramate** is calculated based on the stoichiometry of the diazotization reaction.

Stability and Storage

As an analytical standard, the stability of **sodium picramate** is of paramount importance.

Condition	Stability Information	Reference
Storage Temperature	Recommended storage at 4°C.	[10]
Light Sensitivity	Protect from direct sunlight.	[10]
Chemical Stability	Stable under recommended storage conditions.	[10]
Hazard	Explosive when dry. Should be kept wetted with not less than 20% water.	[6]

Solutions of **sodium picramate** in water and DMSO have been reported to be stable for 48 hours under laboratory conditions.[\[11\]](#) For long-term use as a standard, periodic re-evaluation of its purity is recommended.

Safety Precautions

Sodium picramate is a hazardous substance and must be handled with appropriate safety precautions.[\[10\]](#)

- Explosion Hazard: It is explosive when dry and should be handled in a wetted form.[\[6\]](#)[\[9\]](#)
- Toxicity: It can be harmful if inhaled, swallowed, or absorbed through the skin.[\[9\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, safety glasses, and a lab coat when handling this compound.[\[10\]](#)

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Sodium picramate, when properly characterized and handled, can serve as a useful analytical standard in specific applications. Its utility in chromatographic and titrimetric methods, particularly in the analysis of dyes and related compounds, is well-documented. Researchers and scientists should adhere to the methodologies and safety precautions outlined in this guide to ensure accurate and safe utilization of **sodium picramate** in their analytical workflows.

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